

A Comprehensive Spectroscopic and Crystallographic Guide to Sodium Phenolate Trihydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium phenolate trihydrate

CAS No.: 156150-40-2

Cat. No.: B041771

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This technical guide provides an in-depth analysis of the essential analytical techniques used to characterize **sodium phenolate trihydrate** ($\text{C}_6\text{H}_5\text{ONa} \cdot 3\text{H}_2\text{O}$). Designed for researchers, scientists, and professionals in drug development, this document moves beyond mere data presentation to explain the causality behind experimental choices and the logic of integrated characterization. We will explore Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and X-ray Diffraction (XRD) as pillars of structural confirmation and purity assessment for this critical synthetic reagent.

Introduction: The Chemistry and Utility of Sodium Phenolate Trihydrate

Sodium phenolate, the sodium salt of phenol, is a highly versatile organometallic compound. In its trihydrate form, it offers enhanced stability and easier handling compared to its anhydrous counterpart, making it a preferred reagent in numerous applications.^[1] Its primary value stems from the potent nucleophilicity of the phenoxide ion, which serves as a cornerstone for reactions like the Williamson ether synthesis to produce aryl ethers and various esterification

processes.[1] In pharmaceutical and materials science, it functions as a key intermediate for active pharmaceutical ingredients (APIs), antiseptics, and the synthesis of phenolic resins.[1]

Given its role as a foundational building block, rigorous characterization is paramount to ensure reaction stoichiometry, minimize impurities, and guarantee reproducible outcomes. This guide establishes a self-validating analytical workflow to confirm the identity, purity, and hydration state of **sodium phenolate trihydrate**.

Key Compound Identifiers:

- Chemical Formula: $C_6H_{11}NaO_4$ ($C_6H_5ONa \cdot 3H_2O$)
- Molecular Weight: 170.14 g/mol [2][3]
- CAS Number: 156150-40-2[2][3][4][5][6]
- Appearance: White, crystalline solid.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy provides unambiguous information about the carbon-hydrogen framework of the phenoxide ion. The presence of the negatively charged oxygen atom significantly influences the electronic environment of the aromatic ring compared to neutral phenol, a key diagnostic feature.

Expertise & Experience: Why NMR?

NMR is the gold standard for structural elucidation of organic molecules. For sodium phenolate, ^1H NMR confirms the substitution pattern and integrity of the aromatic ring, while ^{13}C NMR verifies the number and type of carbon atoms. The key is to understand how the phenoxide's electron-donating oxygen impacts chemical shifts, pushing them upfield (to lower ppm values) relative to phenol. The choice of a deuterated solvent that can dissolve this ionic compound without reacting is critical; deuterium oxide (D_2O) is the most logical choice.

^1H NMR Spectroscopy

- Theoretical Interpretation: The ^1H NMR spectrum of the phenolate anion in D_2O is expected to show three distinct signals corresponding to the ortho, meta, and para protons of the aromatic ring. Due to the symmetry of the anion, the two ortho protons (H-2, H-6) are chemically equivalent, as are the two meta protons (H-3, H-5). The para proton (H-4) is unique. The strong electron-donating effect of the O^- group increases the electron density at the ortho and para positions, shielding these protons and shifting their signals upfield relative to benzene (7.34 ppm). The protons of the three water molecules of hydration will exchange with the D_2O solvent, resulting in a single, broad HOD peak, the position of which is concentration and temperature-dependent.
- Expected Chemical Shifts and Multiplicities:
 - Ortho-protons (H-2, H-6): Expected as a doublet around 6.6-6.8 ppm.
 - Para-proton (H-4): Expected as a triplet around 6.9-7.1 ppm.
 - Meta-protons (H-3, H-5): Expected as a triplet (or more complex multiplet due to coupling with both ortho and para protons) around 7.1-7.3 ppm.

^{13}C NMR Spectroscopy

- Theoretical Interpretation: The ^{13}C NMR spectrum will display four signals for the six carbon atoms of the aromatic ring, reflecting the molecule's symmetry. The most dramatic effect is the significant downfield shift of the carbon atom directly attached to the oxygen (C-1) and the upfield shifts of the ortho (C-2, C-6) and para (C-4) carbons due to increased electron density. PubChem notes the availability of a reference ^{13}C NMR spectrum, underscoring its utility in standard characterization.[\[8\]](#)
- Expected Chemical Shifts:
 - C1 (C-O^-): ~168-172 ppm
 - C4 (Para): ~122-124 ppm
 - C2/C6 (Ortho): ~118-120 ppm
 - C3/C5 (Meta): ~130-132 ppm

Trustworthiness: Self-Validating NMR Protocol

A robust protocol ensures that the acquired data is reliable and accurately reflects the sample's identity.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh 15-20 mg of **sodium phenolate trihydrate** and dissolve it in 0.6-0.7 mL of deuterium oxide (D_2O , 99.9% D). Ensure complete dissolution.
- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a standard proton spectrum with 8-16 scans.
 - Set the spectral width to cover a range of -2 to 12 ppm.
 - Apply a solvent suppression technique (e.g., presaturation) to attenuate the residual HOD signal.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set the spectral width from 0 to 200 ppm.
 - A sufficient number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C .
- Data Processing: Process the data using appropriate software (e.g., MestReNova, TopSpin). Reference the spectrum to the residual HOD signal (approx. 4.79 ppm) for ^1H NMR or an internal standard for ^{13}C NMR.

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color="#EA4335"]; } ` Caption: Multi-technique characterization workflow.
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Infrared (IR) Spectroscopy: Fingerprinting Functional Groups

IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. For **sodium phenolate trihydrate**, it is particularly effective for confirming the presence of the aromatic ring, the C-O bond, and, crucially, the water of hydration.

Expertise & Experience: Why IR?

While NMR maps the C-H skeleton, IR provides a direct "fingerprint" of molecular vibrations. The most telling feature for this compound is the very broad, strong absorption band of the O-H stretching vibrations from the three water molecules. This, combined with the characteristic aromatic and C-O stretches, provides a rapid and cost-effective method for identity confirmation. Commercial suppliers often list "Identity (IR): passes test" on their certificates of analysis, highlighting its role in quality control.^[4]

Data Interpretation: Key Vibrational Modes

- O-H Stretch (Water of Hydration): A very broad and intense absorption band is expected in the region of 3200-3500 cm^{-1} . This is the most prominent feature and directly confirms the hydrated nature of the salt.
- Aromatic C-H Stretch: Sharp, medium-intensity peaks appearing just above 3000 cm^{-1} (typically 3030-3100 cm^{-1}).
- Aromatic C=C Ring Stretch: Several sharp peaks of varying intensity in the 1450-1600 cm^{-1} region. These are characteristic of the benzene ring.
- C-O Stretch: A strong, sharp absorption band is expected around 1250-1300 cm^{-1} , indicative of the phenoxide C-O bond.

Trustworthiness: Self-Validating IR Protocol

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Sample Preparation: Place a small amount (a few milligrams) of the crystalline **sodium phenolate trihydrate** powder directly onto the ATR crystal (e.g., diamond or germanium). No further preparation is needed.
- Background Scan: Before running the sample, acquire a background spectrum of the clean, empty ATR crystal. This is crucial to subtract atmospheric CO_2 and H_2O signals.
- Sample Acquisition: Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal. Collect the spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1} .
- Data Processing: The software automatically performs a background subtraction. The resulting spectrum should be displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

X-ray Diffraction (XRD): Confirming Crystalline Phase and Hydration State

As a crystalline solid, **sodium phenolate trihydrate** has a highly ordered, repeating three-dimensional arrangement of atoms. Powder X-ray Diffraction (PXRD) is the definitive technique

for analyzing this crystal structure.

Expertise & Experience: Why XRD?

NMR and IR confirm the molecular structure, but only XRD can confirm the macroscopic solid-state form. This is critical for hydrates, as different hydration states (e.g., monohydrate, trihydrate, anhydrous) will have completely different crystal lattices and thus produce unique diffraction patterns. Literature confirms that XRD is used to verify the formation of the trihydrate phase.^[1] Therefore, XRD is not just a characterization tool but a crucial quality control method to verify that the correct hydrated form has been synthesized and that no phase conversion has occurred during storage. A patent for the purification of sodium phenate describes a process to specifically crystallize out the trihydrate form, indicating the industrial relevance of isolating this specific phase.^[9]

Data Interpretation: The Crystalline Fingerprint

A PXRD experiment generates a diffractogram, which is a plot of diffraction intensity versus the diffraction angle (2θ).

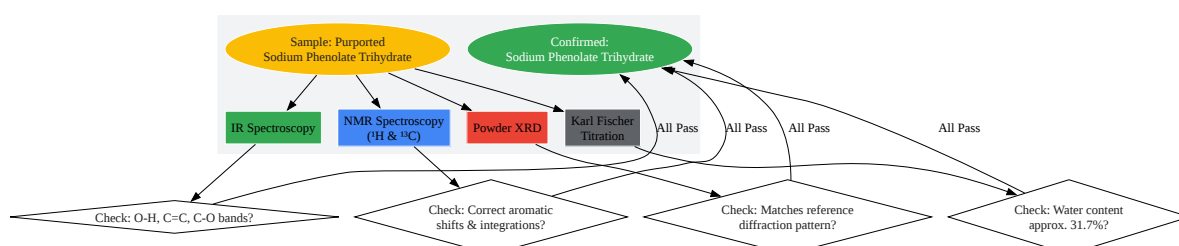
- **The Pattern:** The pattern consists of a series of sharp peaks (Bragg reflections) at specific 2θ angles.
- **Uniqueness:** The position and relative intensity of these peaks are a unique "fingerprint" of the **sodium phenolate trihydrate** crystal lattice.
- **Phase Purity:** A pure sample will show only the peaks corresponding to the trihydrate phase. The presence of other peaks would indicate impurities or a mixture of different hydrated forms.

Trustworthiness: Self-Validating XRD Protocol

Experimental Protocol: Powder X-ray Diffraction (PXRD)

- **Sample Preparation:** Gently grind the crystalline sample into a fine, homogeneous powder using an agate mortar and pestle to ensure random orientation of the crystallites.
- **Sample Mounting:** Pack the powder into a sample holder, ensuring a flat, level surface that is flush with the holder's rim.

- Instrumentation: Use a powder diffractometer equipped with a standard X-ray source (e.g., Cu K α , $\lambda = 1.54 \text{ \AA}$).
- Data Acquisition:
 - Set the 2θ scan range, typically from 5° to 50° , which covers the most characteristic reflections for organic compounds.
 - Use a step size of $\sim 0.02^\circ$ and a dwell time of 1-2 seconds per step.
- Data Analysis: The resulting diffractogram is compared against a reference pattern for **sodium phenolate trihydrate** to confirm phase identity and purity.



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Summary and Integrated Analysis

No single technique provides a complete picture. True analytical trustworthiness comes from the integration of orthogonal techniques, where the results from each method validate the others.

Technique	Parameter	Expected Result for Sodium Phenolate Trihydrate	Information Confirmed
^1H NMR	Chemical Shifts (ppm)	~6.6-6.8 (d, 2H), ~6.9-7.1 (t, 1H), ~7.1-7.3 (t, 2H)	Aromatic proton environment and integrity
^{13}C NMR	Chemical Shifts (ppm)	4 signals: ~168-172 (C-O), ~130-132, ~122-124, ~118-120	Carbon skeleton and symmetry
IR	Wavenumbers (cm^{-1})	3200-3500 (broad), >3000 (sharp), 1450-1600, 1250-1300	Presence of H_2O , aromatic C-H, C=C, and C-O
XRD	2 θ Peaks	A unique, sharp diffraction pattern	Crystalline phase identity and purity
Karl Fischer	Water Content	~31.7% w/w	Confirmation of trihydrate stoichiometry

This integrated approach forms a self-validating system. IR provides a quick confirmation of hydration and functional groups. NMR confirms the precise organic structure. XRD confirms the correct solid-state form. Finally, a quantitative technique like Karl Fischer titration can verify the water content (the theoretical value for a trihydrate is ~31.7% w/w), validating the findings from the other methods.

References

- Sodium phenoxide. (n.d.). In Wikipedia. Retrieved from [\[Link\]](#)
- Phenolate Sodium | $\text{C}_6\text{H}_5\text{NaO}$ | CID 4445035. (n.d.). PubChem, National Institutes of Health. Retrieved from [\[Link\]](#)
- Sodium Phenoxide Trihydrate | $\text{C}_6\text{H}_{11}\text{NaO}_4$ | CID 23681143. (n.d.). PubChem, National Institutes of Health. Retrieved from [\[Link\]](#)

- US2247877A - Manufacture of sodium phenate. (1941). Google Patents.

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Sources

- 1. Sodium Phenolate Trihydrate | High Purity | For Research [benchchem.com]
- 2. Sodium Phenoxide Trihydrate | C₆H₁₁NaO₄ | CID 23681143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. Sodium phenolate trihydrate CAS 156150-40-2 | 820873 [merckmillipore.com]
- 5. 苯酚钠 三水合物 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. chemwhat.com [chemwhat.com]
- 7. Sodium phenoxide - Wikipedia [en.wikipedia.org]
- 8. Phenolate Sodium | C₆H₅NaO | CID 4445035 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. US2247877A - Manufacture of sodium phenate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Comprehensive Spectroscopic and Crystallographic Guide to Sodium Phenolate Trihydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041771/docs#a-comprehensive-spectroscopic-and-crystallographic-guide-to-sodium-phenolate-trihydrate>]

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